Application Note: Site-Selective N-Methylation of Tyrosine on Solid Support

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Compound of Interest

Compound Name:	*N-Methyl-L-tyrosine*
CAS No.:	*19897-63-3*
Cat. No.:	*B034942*

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Executive Summary & Strategic Analysis

N-methylation of the peptide backbone is a transformative modification in drug discovery. By replacing the amide proton with a methyl group, researchers can simultaneously improve metabolic stability (by blocking proteolytic cleavage) and membrane permeability (by lowering the energy penalty of desolvation).

Tyrosine (Tyr) presents a unique challenge and opportunity. Its bulky phenolic side chain, often critical for receptor binding, introduces steric hurdles during synthesis. Furthermore, the ortho-nitrobenzenesulfonyl (o-NBS) strategy—the gold standard for solid-phase N-methylation—must be executed with precision to avoid side reactions with the tyrosine hydroxyl group or incomplete alkylation due to steric shielding.

This guide details the Fukuyama-Mitsunobu protocol.[1] Unlike reductive amination (which risks over-alkylation) or direct alkylation with strong bases (which risks racemization and side-chain damage), this 3-step protocol offers the highest fidelity for Tyrosine residues within a growing peptide chain.

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Why This Method?

- Specificity: The Mitsunobu reaction conditions are neutral and highly selective for the sulfonamide nitrogen, preserving the integrity of the Fmoc-Tyr(tBu)-OH side chain.
- Versatility: Compatible with standard Fmoc/tBu SPPS workflows.
- Scalability: Validated for both manual synthesis and automated synthesizers.

Materials & Reagents

Ensure all solvents are anhydrous (≤50 ppm H_2O) to prevent Mitsunobu failure.

Component	Reagent Specification	Role
Resin	2-Chlorotrityl Chloride or Rink Amide (Loading < 0.6 mmol/g recommended)	Solid Support
Protection	2-Nitrobenzenesulfonyl chloride (o-NBS-Cl)	Amine Activation
Base (Step 1)	2,4,6-Collidine (sym-Collidine)	Acid Scavenger
Alkylation	Triphenylphosphine (PPh_3), Diisopropyl azodicarboxylate (DIAD)	Mitsunobu Reagents
Methyl Source	Methanol (Anhydrous)	Methyl Donor
Deprotection	2-Mercaptoethanol (2-ME) + DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene)	Thiolysis (NBS removal)
Solvents	NMP (N-Methyl-2-pyrrolidone), DCM (Dichloromethane), THF (Tetrahydrofuran)	Reaction Media

Detailed Protocol

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Phase 0: Pre-requisites

The starting point is a resin-bound peptide with a terminal Tyrosine residue: H_2N-Tyr(tBu)-[Peptide]-Resin. The Fmoc group must be removed prior to starting.

Phase 1: Activation (Sulfonylation)

Objective: Activate the primary amine of Tyrosine as a sulfonamide to increase the acidity of the N-H proton (pKa drops from ~35 to ~11), enabling alkylation under neutral conditions.

- Wash: Swell resin in DCM (3 x 1 min).
- Prepare Solution: Dissolve o-NBS-Cl (4 eq) and Collidine (10 eq) in minimal NMP.
- Reaction: Add solution to the resin. Shake at room temperature for 2 hours.
- Wash: NMP (3x), DCM (3x).
- QC Check: Perform a Kaiser Test.
  - Result: The beads should be colorless (Negative for free amine). If blue, repeat Step 3.

Phase 2: N-Methylation (The Mitsunobu Step)

Objective: Selective methylation of the sulfonamide nitrogen.[2]

- Wash: Wash resin thoroughly with anhydrous THF (3x) to remove traces of NMP (crucial, as NMP can interfere with Mitsunobu kinetics).
- Prepare Solution:
  - Dissolve PPh_3 (5 eq) in anhydrous THF.
  - Add MeOH (10 eq).
  - Critical Step: Add DIAD (5 eq) dropwise to the solution. Allow the complex to form for 1-2 minutes (solution may turn yellow).

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- Reaction: Add the mixture to the resin-bound o-NBS-Tyr. Shake for 1 hour at room temperature.
- Wash: THF (3x), DCM (3x).
- Repeat: This reaction is prone to steric hindrance with Tyrosine. Perform a double coupling (Repeat steps 1-4) to ensure 100% conversion.

Phase 3: Deprotection (Thiolysis)

Objective: Remove the o-NBS activating group to reveal the N-methyl secondary amine.[1]

- Prepare Solution: Mix 2-Mercaptoethanol (10 eq) and DBU (5 eq) in NMP.
- Reaction: Add to resin. Shake for 5 minutes.
- Repeat: Drain and add fresh solution. Shake for 30 minutes.
- Wash: NMP (5x), DCM (5x), MeOH (2x), DCM (3x).
  - Note: Extensive washing is required to remove the yellow by-products of the NBS group.
- QC Check: Chloranil Test (specifically for secondary amines).
  - Result: Beads should turn blue/green (Positive for secondary amine).

Workflow Visualization

The following diagram illustrates the chemical transformation pathway.

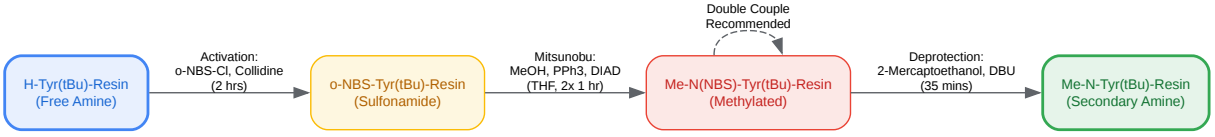

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Figure 1: Step-wise chemical transformation of the Tyrosine residue on solid support.

Expert Insights & Troubleshooting

The "Difficult Coupling" Paradox

Once you successfully create N-Me-Tyr, coupling the next amino acid is significantly harder. The N-methyl group creates steric bulk and lowers the nucleophilicity of the amine.

- Solution: Do not use standard HBTU/HATU cycles for the next amino acid.
- Protocol: Use BTC (Bis(trichloromethyl)carbonate / Triphosgene) or HATU/HOAt with prolonged reaction times (2-3 hours) and double coupling.
- Check: The Chloranil test is your best friend here. Ensure it goes negative before proceeding.

Side Reaction: O-Methylation

- Risk: If the Tyrosine side chain is unprotected, the phenolic -OH will be methylated (forming a methyl ether).
- Prevention: Always use Fmoc-Tyr(tBu)-OH. The tert-butyl group is stable to Mitsunobu conditions.

Aggregation

- Observation: N-methylation actually disrupts beta-sheet aggregation (a common cause of synthesis failure). However, the reaction itself (Step 2) can be slow if the peptide is already aggregated.
- Tip: Use "Magic Mixture" washes (DCM/DMF/NMP) or elevate temperature to 35°C during the Mitsunobu step if conversion is low (though room temp is safer for stereochemistry).

Alternative Alkylation (The Biron-Kessler Method)

While Mitsunobu is the standard, Biron and Kessler (2006) optimized a method using Dimethylsulfate (DMS) + DBU for the methylation step.

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- Pros: Faster (10 min), cheaper.[1]
- Cons: DBU is a strong base. If your peptide contains Aspartic Acid (Asp), DBU can catalyze aspartimide formation (ring closure).
- Verdict: Use the Mitsunobu protocol described above for sequences containing Asp/Glu to ensure safety. Use DMS/DBU for simple, robust sequences.

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